

Application Notes and Protocols: Surface Modification of Gold Nanoparticles with 2-(Diisopropylamino)ethanethiol

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Compound of Interest

Compound Name: 2-(Diisopropylamino)ethanethiol

Cat. No.: B166743

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This document provides a comprehensive protocol for the surface modification of gold nanoparticles (AuNPs) with **2-(Diisopropylamino)ethanethiol**. This functionalization imparts pH-responsive properties to the nanoparticles, making them a promising platform for targeted drug delivery and other biomedical applications. The tertiary amine group of the ligand allows for reversible protonation in acidic environments, leading to changes in surface charge and colloidal stability, which can be harnessed for controlled release of therapeutic agents.

Principle of Functionalization

The surface modification process is based on the strong affinity between the sulfur atom of the thiol group (-SH) in **2-(Diisopropylamino)ethanethiol** and the gold surface of the nanoparticles. This interaction leads to the formation of a stable gold-thiol bond, resulting in a self-assembled monolayer (SAM) of the ligand on the AuNP surface. This is achieved through a ligand exchange reaction, where the citrate ions stabilizing the as-synthesized AuNPs are displaced by the thiol-containing molecules. The diisopropylamino group provides a pH-sensitive functionality. In neutral or basic conditions, the amine is deprotonated and the nanoparticles are relatively stable. In acidic environments, such as those found in tumor microenvironments or endosomes, the amine group becomes protonated, leading to an increase in positive surface charge. This charge repulsion can trigger the release of electrostatically bound drugs or induce nanoparticle aggregation, facilitating payload delivery.

Experimental Protocols

This section details the step-by-step procedures for the synthesis of citrate-stabilized gold nanoparticles and their subsequent functionalization with **2-(Diisopropylamino)ethanethiol**.

Materials and Equipment

Material/Equipment	Specifications
Gold(III) chloride trihydrate ($\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$)	ACS reagent grade
Trisodium citrate dihydrate	$\geq 99\%$
2-(Diisopropylamino)ethanethiol	$\geq 95\%$
Ethanol	200 proof, anhydrous
Ultrapure water	18.2 M Ω ·cm
Round-bottom flasks	Various sizes
Condenser	
Heating mantle with magnetic stirrer	
Centrifuge (capable of $>12,000 \times g$)	
UV-Vis Spectrophotometer	
Dynamic Light Scattering (DLS) instrument	
Transmission Electron Microscope (TEM)	

Protocol 1: Synthesis of Citrate-Stabilized Gold Nanoparticles (approx. 15-20 nm)

- In a meticulously cleaned 250 mL round-bottom flask equipped with a magnetic stir bar, add 100 mL of ultrapure water.
- Bring the water to a vigorous boil under continuous stirring using a heating mantle.
- To the boiling water, rapidly inject 1 mL of a 1% (w/v) HAuCl_4 solution.

- Continue boiling and stirring for 1 minute.
- Rapidly add 2.5 mL of a 1% (w/v) trisodium citrate dihydrate solution to the boiling mixture.
- Observe the color change of the solution from pale yellow to blue and finally to a brilliant ruby red, which indicates the formation of gold nanoparticles.^[1]
- Continue boiling and stirring for an additional 15 minutes to ensure the completion of the reaction.
- Remove the flask from the heat and allow it to cool to room temperature with continuous stirring.
- Characterize the synthesized AuNPs for their size and concentration using UV-Vis spectroscopy and TEM. The characteristic surface plasmon resonance (SPR) peak for 15-20 nm AuNPs is typically around 520 nm.

Protocol 2: Surface Modification with 2-(Diisopropylamino)ethanethiol

- To 10 mL of the prepared citrate-stabilized AuNP solution, add 100 μ L of a 10 mM ethanolic solution of **2-(Diisopropylamino)ethanethiol**. The molar ratio of the thiol ligand to the gold nanoparticles should be optimized, but a large excess of the thiol is recommended to ensure complete surface coverage.
- Stir the mixture vigorously at room temperature overnight (approximately 12-18 hours) to facilitate the ligand exchange reaction.
- Purify the functionalized nanoparticles by centrifugation. The required speed and duration will depend on the nanoparticle size, but a common starting point is 12,000 x g for 20 minutes.
- Carefully decant the supernatant, which contains excess ligand and displaced citrate ions.
- Resuspend the nanoparticle pellet in 10 mL of ethanol to wash away any remaining unbound thiol.

- Repeat the centrifugation and resuspension steps (steps 3-5) at least two more times with ethanol, followed by two washes with ultrapure water to ensure the removal of all impurities.
- After the final wash, resuspend the purified **2-(Diisopropylamino)ethanethiol**-functionalized AuNPs in the desired buffer (e.g., PBS) for storage or further use.
- Characterize the functionalized AuNPs using DLS, zeta potential, and TEM to confirm successful surface modification and assess their colloidal stability.

Data Presentation

The following tables summarize the expected quantitative data before and after the surface modification of gold nanoparticles with **2-(Diisopropylamino)ethanethiol**. These values are representative and may vary depending on the precise experimental conditions.

Table 1: Physicochemical Properties of Gold Nanoparticles

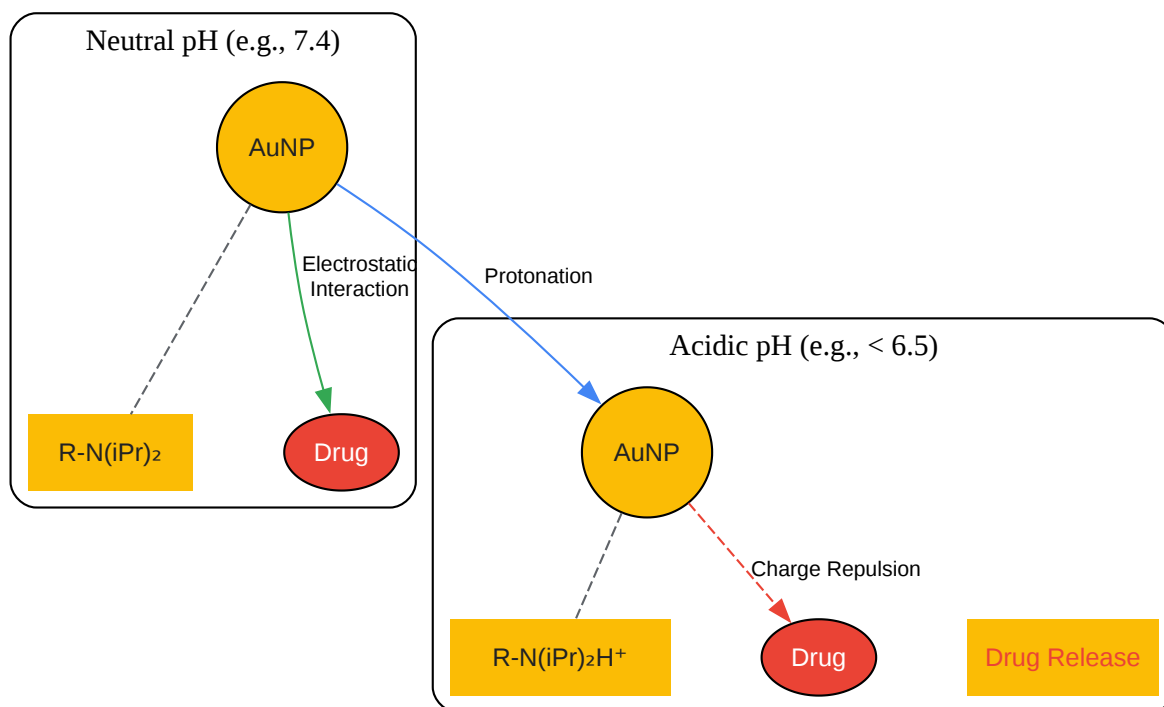
Nanoparticle Sample	Hydrodynamic Diameter (nm) (DLS)	Polydispersity Index (PDI)	Zeta Potential (mV) at pH 7.4
Citrate-Stabilized AuNPs	18 ± 2	< 0.2	-35 ± 5
2-(Diisopropylamino)ethanethiol-AuNPs	22 ± 3	< 0.3	$+15 \pm 5$

Table 2: pH-Responsive Zeta Potential of Functionalized Gold Nanoparticles

pH	Zeta Potential (mV) of 2-(Diisopropylamino)ethanethiol-AuNPs
7.4	$+15 \pm 5$
6.5	$+25 \pm 5$
5.5	$+40 \pm 5$

Visualization of Workflow and Mechanism

The following diagrams illustrate the experimental workflow for the functionalization of gold nanoparticles and the proposed mechanism for pH-responsive drug release.



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References

- 1. Synthesis and In Vitro Evaluation of Gold Nanoparticles Functionalized with Thiol Ligands for Robust Radiolabeling with 99mTc - PMC [pmc.ncbi.nlm.nih.gov]
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